

Technical Guide: Physicochemical Properties of 1-(Difluoromethoxy)-4-methylbenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(Difluoromethoxy)-4-methylbenzene

Cat. No.: B073539

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides essential physicochemical data for the compound **1-(Difluoromethoxy)-4-methylbenzene**, a molecule of interest in synthetic organic chemistry and potentially in the development of novel pharmaceuticals and agrochemicals. The presence of the difluoromethoxy group can significantly influence the compound's polarity, metabolic stability, and binding interactions, making its characterization crucial for research and development.

Core Physicochemical Data

The fundamental molecular properties of **1-(Difluoromethoxy)-4-methylbenzene** have been determined and are summarized in the table below. These values are foundational for any further experimental work, including reaction stoichiometry, solution preparation, and analytical characterization.

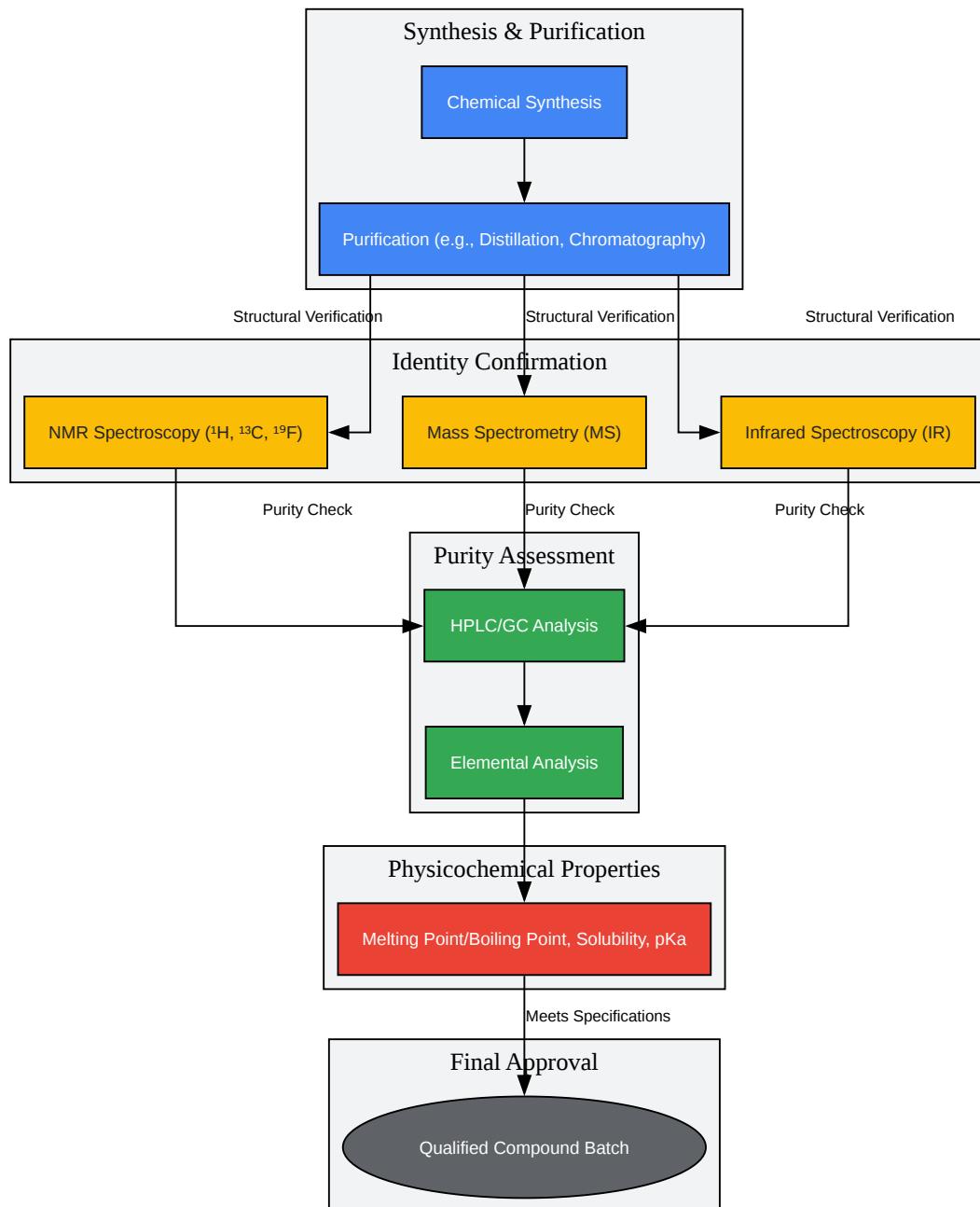
Property	Value	Source
Molecular Formula	C8H8F2O	[1] [2] [3]
Molecular Weight	158.15 g/mol	[2]
Monoisotopic Mass	158.05432 Da	[3]
Physical State	Liquid (at 20°C)	[2]
Boiling Point	167.4 ± 30.0 °C at 760 mmHg	[1]
Density	1.1 ± 0.1 g/cm³	[1]
Flash Point	61.2 ± 20.4 °C	[1]
CAS Number	1583-83-1	[1] [2]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **1-(Difluoromethoxy)-4-methylbenzene** are proprietary to the various commercial suppliers and research institutions that produce it. However, a general workflow for the characterization of such a compound is outlined below. This workflow represents a standard logical process in chemical and pharmaceutical research to ensure the identity, purity, and stability of a compound of interest.

Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the physicochemical characterization of a novel or synthesized chemical entity like **1-(Difluoromethoxy)-4-methylbenzene**. This process ensures that the compound meets the required specifications for subsequent research and development activities.

[Click to download full resolution via product page](#)

Caption: Logical workflow for the characterization of a chemical compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-(Difluoromethoxy)-4-methylbenzene | CAS#:1583-83-1 | Chemsoc [chemsoc.com]
- 2. 1-(Difluoromethoxy)-4-methylbenzene - Shandong Biotech [shandongbiotech.com]
- 3. PubChemLite - 1-(difluoromethoxy)-4-methylbenzene (C8H8F2O) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 1-(Difluoromethoxy)-4-methylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b073539#1-difluoromethoxy-4-methylbenzene-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

